

4-(2-Nitrobutyl)morpholine structure and IUPAC name

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Compound of Interest

Compound Name: 4-(2-Nitrobutyl)morpholine

CAS No.: 2224-44-4

Cat. No.: B1221781

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An In-depth Technical Guide to **4-(2-Nitrobutyl)morpholine**: Structure, Properties, and Experimental Considerations

Introduction

4-(2-Nitrobutyl)morpholine is a heterocyclic compound recognized for its role as a broad-spectrum antimicrobial agent and industrial biocide.[1][2] It is a component of commercial preservatives, such as Bioban P-1487, used to prevent microbial growth in metalworking fluids, cooling systems, and various fuels.[3][4][5] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and key experimental protocols relevant to researchers, scientists, and professionals in drug development and industrial chemistry.

Chemical Structure and IUPAC Name

The definitive IUPAC name for the compound is **4-(2-nitrobutyl)morpholine**. [1] It consists of a morpholine ring substituted at the nitrogen atom with a 2-nitrobutyl group. [2]

The chemical structure can be represented by the following identifiers:

- SMILES:CCC(CN1CCOCC1)--INVALID-LINK--[O-][1]
- InChI:InChI=1S/C8H16N2O3/c1-2-8(10(11)12)7-9-3-5-13-6-4-9/h8H,2-7H2,1H3[1]
- InChIKey:GQHVWDKJTDUZR-PUHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key quantitative data and computed properties for **4-(2-Nitrobutyl)morpholine** is presented below.

Property	Value	Source
IUPAC Name	4-(2-nitrobutyl)morpholine	PubChem[1]
CAS Number	2224-44-4	CAS Common Chemistry[6]
Molecular Formula	C8H16N2O3	PubChem[1]
Molecular Weight	188.22 g/mol	PubChem[1]
Boiling Point	134-136 °C @ 15 Torr	CAS Common Chemistry[6]
Density	1.1793 (rough estimate)	ChemicalBook
pKa	8.30 ± 0.10 (Predicted)	Guidechem
Topological Polar Surface Area	58.3 Å ²	Guidechem
Hydrogen Bond Acceptor Count	4	Guidechem
Rotatable Bond Count	3	Guidechem

Synthesis and Chemical Transformations

The synthesis of **4-(2-Nitrobutyl)morpholine** leverages fundamental reactions in organic chemistry, particularly the reactivity of nitroalkanes.[3] The nitro group also serves as a versatile functional handle for subsequent chemical modifications.[3]

Synthesis Pathway

One of the primary methods for synthesizing **4-(2-Nitrobutyl)morpholine** is a Nitro-Mannich reaction.[3] This involves the reaction of 1-nitropropane, morpholine, and formaldehyde.[3][7] An alternative approach is the N-alkylation of morpholine with a suitable 2-nitrobutyl precursor, such as 2-nitrobutyl chloride, which utilizes the nucleophilicity of the morpholine nitrogen to displace a leaving group.[3]

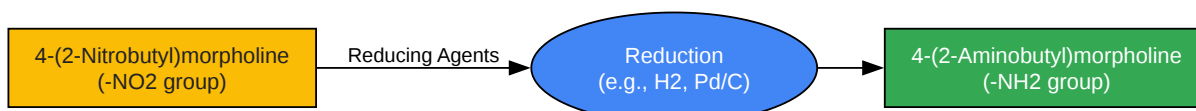


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Synthesis of **4-(2-Nitrobutyl)morpholine** via Nitro-Mannich reaction.

Chemical Reduction

The nitro group of **4-(2-Nitrobutyl)morpholine** is susceptible to reduction, a key transformation that yields compounds with different chemical properties and potential biological activities.[3] Depending on the reducing agents and reaction conditions, the nitro group can be converted to an amine, yielding 4-(2-aminobutyl)morpholine, a diamine that can serve as a building block for pharmacologically active agents.[3]



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Reduction of the nitro group to form an amine derivative.

Experimental Protocols

Synthesis of 4-(2-Nitrobutyl)morpholine

A general procedure for the synthesis, as referenced in patent literature, involves the reaction of 1-nitropropane, morpholine, and formaldehyde.[7]

Reactants:

- 1-Nitropropane
- Morpholine
- Formaldehyde

Procedure Outline:

- A stoichiometric balance is typically maintained between the primary reactants, with a molar ratio of 1:1 for 1-nitropropane to morpholine.[3]
- Formaldehyde is introduced gradually to the mixture of 1-nitropropane and morpholine over a period of time (e.g., two hours) to control the reaction.[3]
- The reaction proceeds via a Nitro-Mannich condensation mechanism.[3]
- Following the reaction, standard workup and purification procedures (e.g., distillation, chromatography) are employed to isolate the final product.

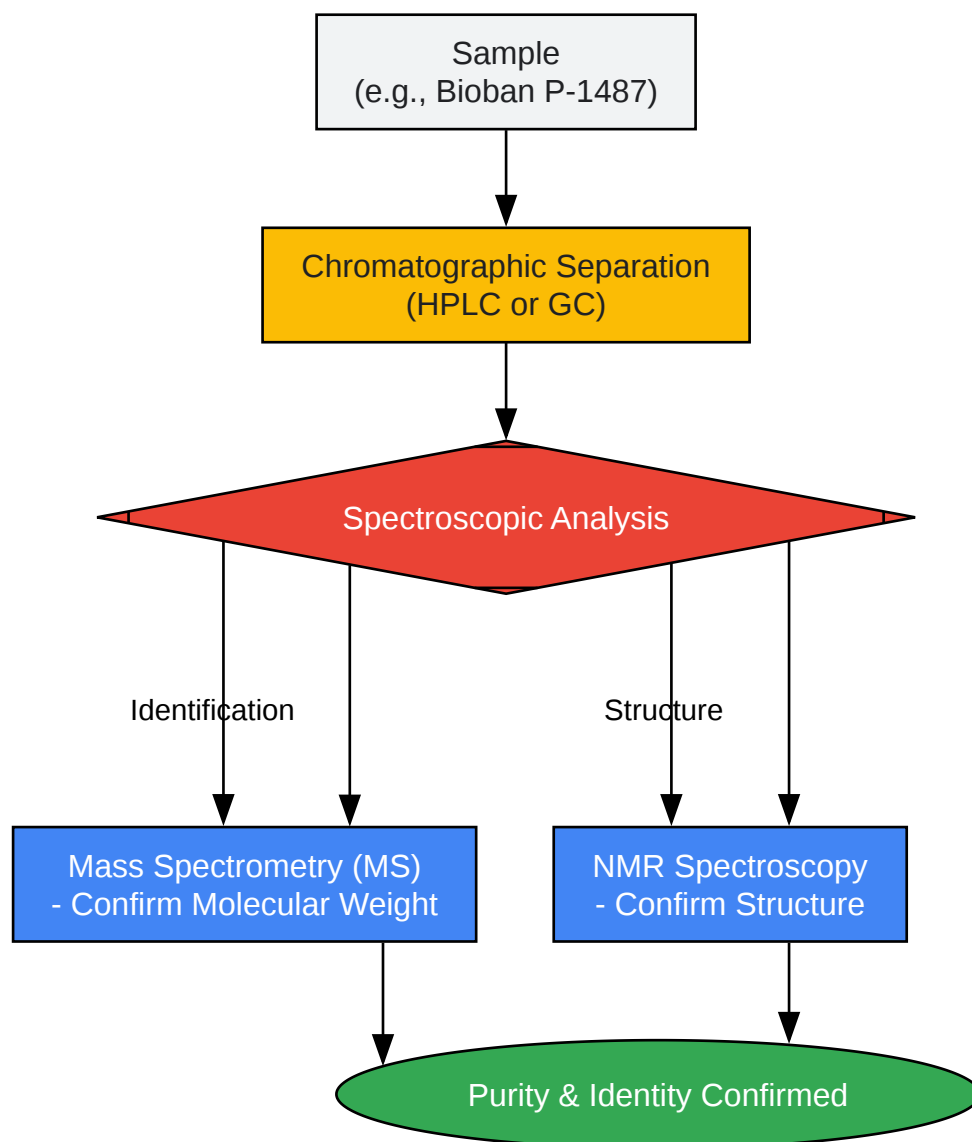
Purity and Analytical Workflow

As **4-(2-Nitrobutyl)morpholine** is often a component in commercial mixtures like Bioban P-1487, rigorous purity assessment is critical.[3] A typical analytical workflow involves chromatographic and spectroscopic techniques.

Methodology:

- Separation: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) is employed to separate the target compound from impurities and other components in the mixture.[3]
- Identification: Mass spectrometry (MS) is used to confirm the molecular weight (188.23 g/mol) and fragmentation patterns of the compound.[3]
- Structural Confirmation: Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed structural information to confirm the identity and purity of **4-(2-**

Nitrobutyl)morpholine.[3]



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General workflow for the purity analysis of **4-(2-Nitrobutyl)morpholine**.

Determination of Antimicrobial Activity (Gradient Plate Procedure)

The "Minimum Inhibitory Concentration" (MIC) is a key measure of a preservative's activity. The Gradient Plate procedure is a method used to determine these values.[7]

Procedure Outline:

- **Plate Preparation:** A square petri dish is used. A bottom layer of agar is allowed to solidify with the plate tilted. The plate is then placed flat, and a second layer of agar containing the test compound (e.g., **4-(2-Nitrobutyl)morpholine**) is poured on top. This creates a concentration gradient of the test compound across the plate.
- **Inoculation:** The surface of the agar is inoculated with the microorganism of interest (e.g., bacteria, fungi).
- **Incubation:** The plate is incubated under appropriate conditions to allow for microbial growth.
- **Observation:** After incubation, the plate is examined for a line of growth inhibition. The position of this line corresponds to the MIC of the compound for that specific microorganism. The further the line of inhibition, the lower the MIC and the more effective the preservative.

Applications and Biological Role

The primary application of **4-(2-Nitrobutyl)morpholine** is as an industrial antimicrobial agent. [3][5] It is effective against both bacteria and fungi.[4] Its structure, particularly the morpholine heterocycle, is a scaffold that can be explored for developing new pharmacologically active agents.[3][8] However, it is also known to be a skin sensitizer and has been reported to cause allergic contact dermatitis, particularly in machinists exposed to metalworking fluids containing it.[1][5]

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